

# 2,3-Difluoro-4-methoxyaniline: A Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: 2,3-Difluoro-4-methoxyaniline

Cat. No.: B125198

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Disclaimer: Specific safety and toxicity data for **2,3-Difluoro-4-methoxyaniline** (CAS No. 155020-51-2) is not readily available in public literature.<sup>[1]</sup> This guide has been compiled using data from structurally related isomers, including 3,5-Difluoro-4-methoxyaniline and other difluoroaniline derivatives. The information herein should be treated as a baseline for safe handling, and a comprehensive, substance-specific risk assessment should be conducted before use.

This document provides an in-depth technical overview of the known and anticipated safety considerations, handling protocols, and emergency procedures for **2,3-Difluoro-4-methoxyaniline**. It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

## Section 1: Hazard Identification and Classification

Based on data from analogous compounds, **2,3-Difluoro-4-methoxyaniline** is anticipated to be a hazardous substance. The primary routes of exposure are inhalation, skin contact, and ingestion. The following tables summarize the expected GHS hazard classifications and statements.

Table 1: GHS Hazard Classification (Anticipated)

Hazard Class	Category
Acute Toxicity, Oral	Category 4
Acute Toxicity, Dermal	Category 3
Acute Toxicity, Inhalation	Category 4
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 2

Source: Compiled from data for analogous compounds like 3,5-Difluoro-4-methoxyaniline.

Table 2: Hazard and Precautionary Statements (Anticipated)

Code	Statement
Hazard Statements	
H302	Harmful if swallowed.
H311	Toxic in contact with skin.
H332	Harmful if inhaled.
H315	Causes skin irritation.
H319	Causes serious eye irritation.
Precautionary Statements	
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.[2]
P270	Do not eat, drink or smoke when using this product.[2]
P280	Wear protective gloves/protective clothing/eye protection/face protection.[2]
P301+P312	IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.[2]
P302+P352	IF ON SKIN: Wash with plenty of water.[2]
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[2]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P312	Call a POISON CENTER or doctor/physician if you feel unwell.
P361+P364	Take off immediately all contaminated clothing and wash it before reuse.[2]
P405	Store locked up.[2]

P501

Dispose of contents/container to an approved waste disposal plant.

Source: Compiled from safety data sheets of structurally similar compounds.[\[2\]](#)[\[3\]](#)

## Section 2: Physical and Chemical Properties

Quantitative physical and chemical data for **2,3-Difluoro-4-methoxyaniline** is limited. The following table provides data for a closely related isomer, 3,5-Difluoro-4-methoxyaniline, for reference.

Table 3: Physical and Chemical Properties of 3,5-Difluoro-4-methoxyaniline

Property	Value
CAS Number	363-47-3
Molecular Formula	C <sub>7</sub> H <sub>7</sub> F <sub>2</sub> NO
Molecular Weight	159.13 g/mol

Source: Santa Cruz Biotechnology.[\[4\]](#)

## Section 3: Experimental Protocols: Safe Handling and Storage

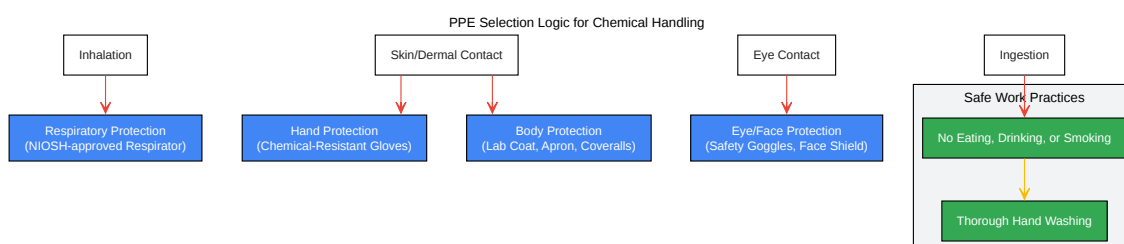
Adherence to strict laboratory protocols is essential when handling fluorinated anilines.

### 3.1 Engineering Controls

- Ventilation: Always handle this compound in a well-ventilated area.[\[2\]](#)[\[3\]](#) Use of a certified chemical fume hood is mandatory to minimize inhalation exposure.
- Safety Equipment: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[3\]](#)

### 3.2 Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to prevent exposure. The following diagram illustrates the relationship between PPE and routes of exposure.



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Caption: PPE selection based on potential routes of chemical exposure.

- Eye and Face Protection: Wear chemical safety goggles that comply with OSHA 29 CFR 1910.133 or European Standard EN166.[3] A face shield may be necessary for splash-prone operations.
- Skin Protection:
  - Gloves: Wear appropriate chemical-resistant gloves (e.g., nitrile, neoprene). Inspect gloves for integrity before each use and dispose of them properly after handling.
  - Clothing: Wear a lab coat, and consider additional protective clothing to prevent skin exposure.[3]

- Respiratory Protection: If dust or aerosols are generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[3]

### 3.3 Handling Procedures

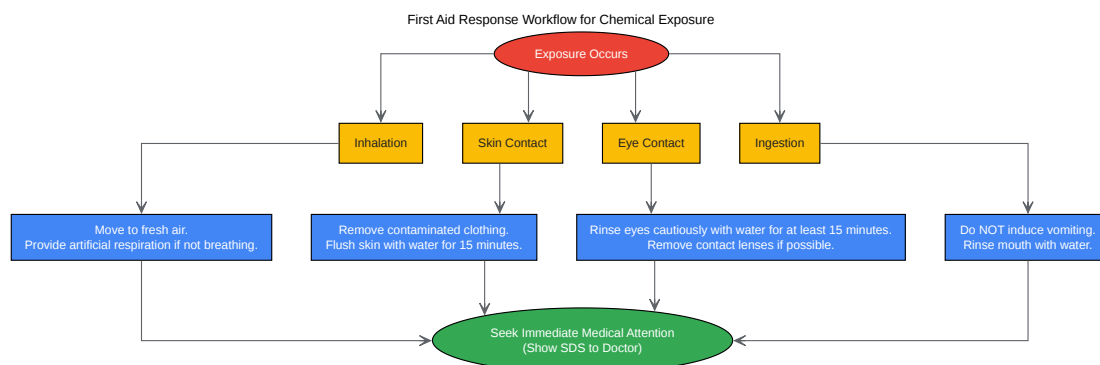
- Avoid all personal contact, including inhalation and contact with skin and eyes.[2]
- Do not eat, drink, or smoke in the laboratory area where the chemical is handled.[3]
- Wash hands and any exposed skin thoroughly after handling.[3]
- Keep containers tightly closed when not in use.[3]
- Avoid the formation of dust and aerosols.[3]

### 3.4 Storage Conditions

- Store in a cool, dry, and well-ventilated area.[2]
- Keep containers securely sealed and protected from physical damage.[2]
- Store locked up, away from incompatible materials such as strong oxidizing agents, acids, and acid chlorides.[2][5]

## Section 4: Emergency and First Aid Protocols

Immediate and appropriate action is crucial in the event of an exposure. The following workflow outlines the general first aid response.



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Caption: Logical workflow for first aid measures following an exposure incident.

#### 4.1 Eye Contact

- Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[3][5][6]
- Remove contact lenses if present and easy to do. Continue rinsing.[3]
- Seek immediate medical attention.[3][5]

#### 4.2 Skin Contact

- Immediately take off all contaminated clothing.[3]
- Wash off with plenty of soap and water for at least 15 minutes.[3][7]
- Seek immediate medical attention.[3][5]

#### 4.3 Inhalation

- Remove the victim to fresh air and keep them at rest in a position comfortable for breathing.  
[3][6][7]
- If breathing has stopped or is difficult, provide artificial respiration or oxygen.[6][7]
- Seek immediate medical attention.[3][6]

#### 4.4 Ingestion

- Do NOT induce vomiting.[3][5]
- Rinse mouth with water.[3][7]
- Never give anything by mouth to an unconscious person.[7]
- Call a physician or poison control center immediately.[3][5]

## Section 5: Firefighting and Accidental Release Measures

### 5.1 Firefighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO<sub>2</sub>), dry chemical powder, or appropriate foam.[5][8]
- Specific Hazards: Thermal decomposition can produce irritating and toxic gases, including carbon oxides (CO, CO<sub>2</sub>), nitrogen oxides (NO<sub>x</sub>), and hydrogen fluoride.[5][8]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[3][5][8]

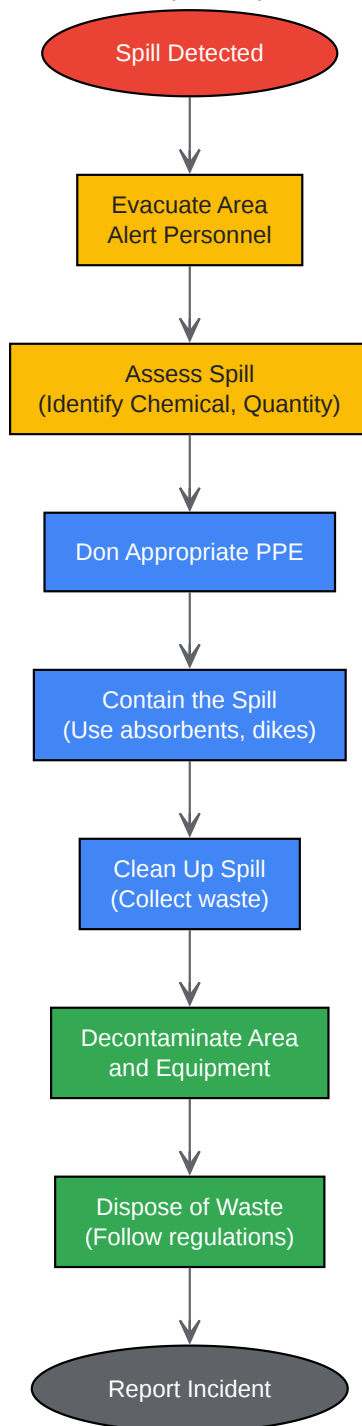


## 5.2 Accidental Release Measures

- Personal Precautions: Evacuate personnel to safe areas.<sup>[3]</sup> Wear appropriate personal protective equipment (see Section 3.2). Avoid breathing vapors, mist, or gas, and prevent contact with skin and eyes.<sup>[3]</sup>
- Environmental Precautions: Prevent the product from entering drains or waterways.
- Containment and Cleanup:
  - For spills, absorb with an inert material (e.g., sand, vermiculite, earth).<sup>[2]</sup>
  - Collect the material into a suitable, labeled container for disposal.<sup>[2][3]</sup>
  - Ventilate the area and wash the spill site after material pickup is complete.

The following diagram illustrates a standard workflow for responding to a chemical spill.

## General Chemical Spill Response Workflow



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Caption: A stepwise workflow for safely managing chemical spills in a lab.

## Section 6: Stability and Reactivity

- Chemical Stability: Assumed to be stable under recommended storage conditions.
- Conditions to Avoid: Heat, flames, and sources of ignition.[5]
- Incompatible Materials: Strong oxidizing agents, strong acids, acid anhydrides, and acid chlorides.[5]
- Hazardous Decomposition Products: Under fire conditions, may produce carbon monoxide, carbon dioxide, nitrogen oxides, and hydrogen fluoride.[5][8]

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